

# Proper Disposal of Acetylsalicylic Acid (Aspirin) in a Laboratory Setting

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## Compound of Interest

Compound Name: *Aspersitin*

Cat. No.: *B12784804*

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Disclaimer: The following disposal procedures are based on the assumption that "**Aspersitin**" is a misspelling of "Aspirin" (Acetylsalicylic Acid), a common laboratory reagent. It is crucial to verify the chemical identity of any substance before handling and disposal. Always consult your institution's specific safety guidelines and the Safety Data Sheet (SDS) for the exact chemical you are working with.

This guide provides essential safety and logistical information for the proper disposal of Acetylsalicylic Acid in a laboratory environment, tailored for researchers, scientists, and drug development professionals.

## Key Safety and Hazard Information

Acetylsalicylic Acid is harmful if swallowed and may cause skin, eye, and respiratory irritation. [1][2][3] It is also a combustible dust, which can form explosive mixtures with air.[4] Proper handling and disposal are essential to mitigate these risks and ensure a safe laboratory environment.

## Quantitative Data Summary

The following table summarizes key quantitative data for Acetylsalicylic Acid.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>
Molecular Weight	180.16 g/mol
Melting Point	135°C (275°F)
Flash Point	250°C (482°F)
Oral LD50 (Rat)	950 mg/kg
Water Solubility	Slightly soluble

## Experimental Protocol: Disposal Procedure for Acetylsalicylic Acid

This protocol outlines the step-by-step process for the safe disposal of Acetylsalicylic Acid waste in a laboratory setting.

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses with side shields or chemical safety goggles, a lab coat, and chemical-resistant gloves.[\[1\]](#)[\[5\]](#)
- If there is a risk of dust formation, use a NIOSH-approved respirator for nuisance exposures (type P95) or higher-level protection (type OV/AG/P99).[\[6\]](#)

### 2. Waste Collection and Segregation:

- Collect waste Acetylsalicylic Acid in a designated, properly labeled, and sealed container.[\[7\]](#)[\[8\]](#)
- Do not mix with other waste streams.[\[7\]](#)[\[9\]](#) Leave chemicals in their original containers if possible.[\[7\]](#)[\[9\]](#)
- For spills, use appropriate tools to sweep or vacuum the solid material into a convenient waste disposal container, avoiding dust creation.[\[1\]](#)[\[5\]](#) Moisten the material slightly to prevent it from becoming airborne if necessary.[\[10\]](#)

- Contaminated materials from a spill cleanup (e.g., paper towels, gloves) should be placed in a separate, sealed bag or container labeled with the spilled material's name and the date.  
[11]

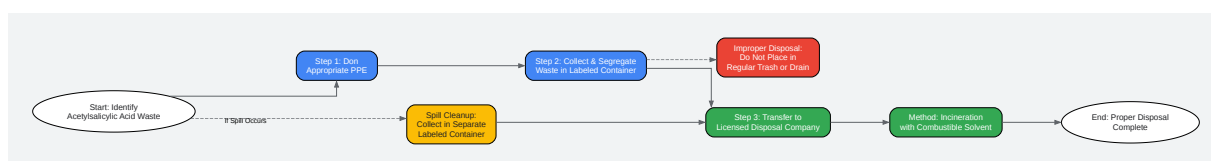
### 3. Disposal Method:

- Dispose of the waste through a licensed professional waste disposal company.[1][8]
- One approved method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[1][7]
- Never dispose of solid Acetylsalicylic Acid down the drain.[1][3] While some sources suggest that small, neutralized quantities of acidic waste may be flushed with large volumes of water, this is generally not recommended for solid chemicals and should only be done in strict accordance with institutional and local regulations.[7][12]

### 4. Handling Uncleaned Containers:

- Handle empty or uncleaned containers as you would the product itself.[7][9]
- Dispose of empty containers as unused product; do not treat them as regular household garbage.[2]

## Disposal Workflow



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Caption: Workflow for the proper disposal of Acetylsalicylic Acid waste.

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